

# Application Notes and Protocols for ALK-7 Immunoprecipitation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LK-7

Cat. No.: B000111

[Get Quote](#)

## A Comprehensive Guide for Researchers

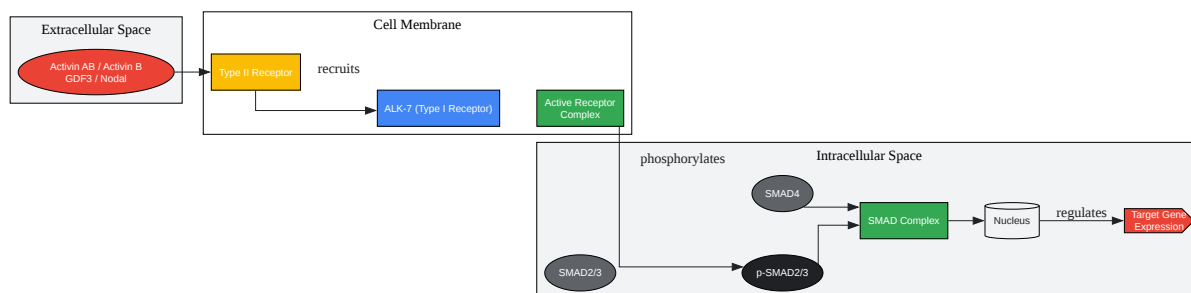
These application notes provide a detailed, step-by-step guide for the successful immunoprecipitation (IP) of Activin Receptor-Like Kinase 7 (ALK-7), also known as ACVR1C. This protocol is intended for researchers, scientists, and drug development professionals working to isolate and study ALK-7 and its interacting partners.

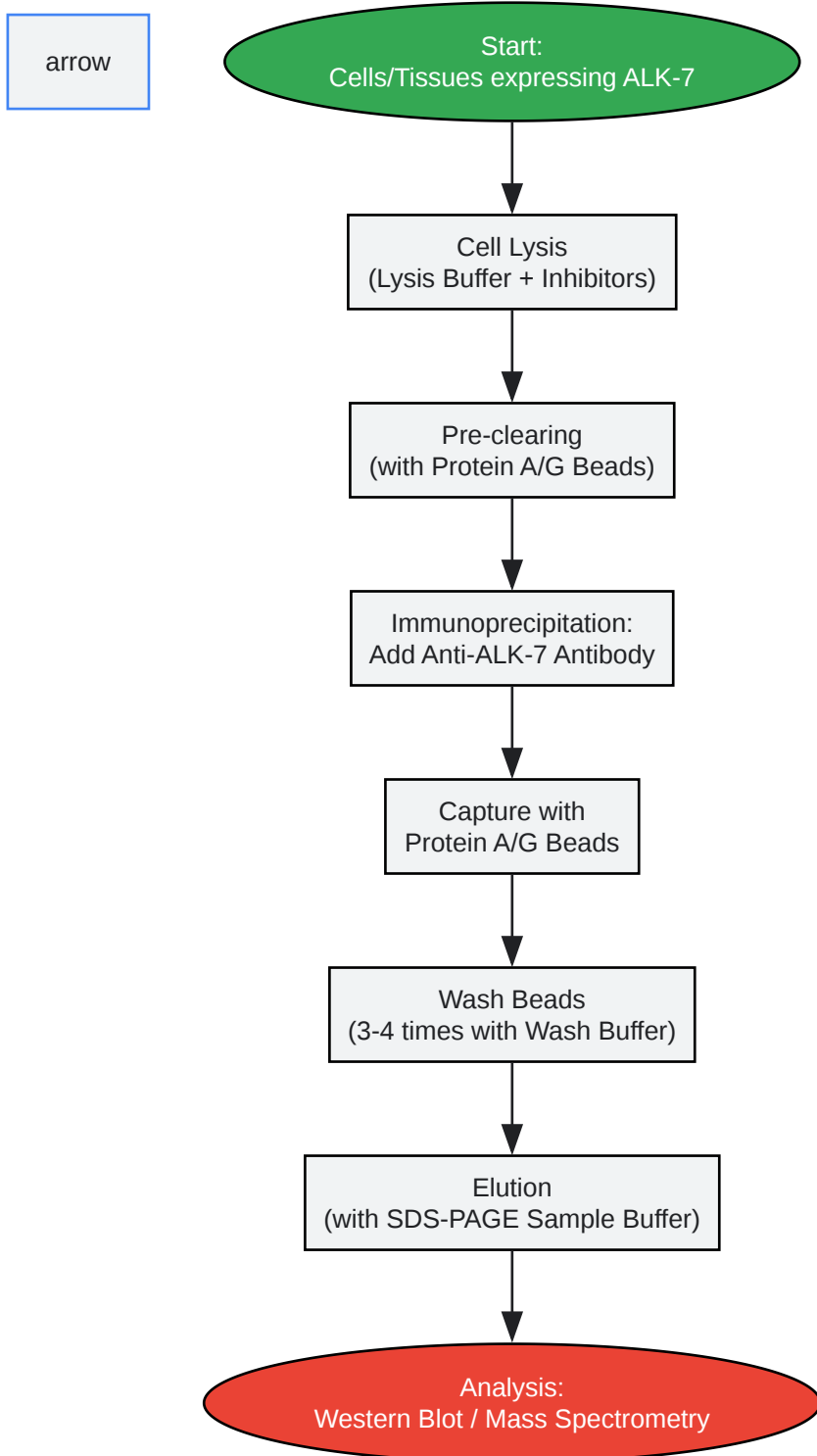
## Introduction

Activin Receptor-Like Kinase 7 (ALK-7) is a type I receptor in the transforming growth factor-beta (TGF- $\beta$ ) superfamily.<sup>[1][2][3]</sup> It plays a crucial role in various biological processes, including adipocyte differentiation, insulin secretion, and neuronal development.<sup>[1][2][4]</sup> ALK-7 forms a signaling complex with type II receptors upon binding to its ligands, which include Activin AB, Activin B, GDF3, and Nodal.<sup>[5][6]</sup> This interaction leads to the phosphorylation and activation of downstream SMAD2/3 signaling pathways.<sup>[6]</sup> Immunoprecipitation is a powerful technique to isolate ALK-7 from cell or tissue lysates to study its expression, post-translational modifications, and protein-protein interactions.

## ALK-7 Signaling Pathway

The following diagram illustrates the canonical ALK-7 signaling cascade.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. JCI Insight - Targeting activin receptor–like kinase 7 ameliorates adiposity and associated metabolic disorders [insight.jci.org]
- 2. researchgate.net [researchgate.net]
- 3. biocompare.com [biocompare.com]
- 4. Adipocyte ALK7 links nutrient overload to catecholamine resistance in obesity | eLife [elifesciences.org]
- 5. Human ALK-7 Antibody (MAB77491) by R&D Systems, Part of Bio-Techne [bio-techne.com]
- 6. The orphan ligand, activin C, signals through activin receptor-like kinase 7 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for ALK-7 Immunoprecipitation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b000111#step-by-step-guide-for-alk-7-immunoprecipitation]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)